

# Technical Support Center: Preventing Fouling in Vinyl Chloride Synthesis Reactors

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## Compound of Interest

Compound Name: Vinyl Chloride

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing and mitigating fouling in reactors used for **vinyl chloride** synthesis.

## Troubleshooting Guides

Issue: Rapid increase in reactor pressure drop and decrease in heat transfer efficiency.

Q1: What are the primary causes of fouling in our **vinyl chloride** synthesis reactor?

A1: The most common cause of fouling in **vinyl chloride** synthesis, particularly during the thermal cracking of ethylene dichloride (EDC) to **vinyl chloride** monomer (VCM), is the formation of coke deposits on the reactor's inner surfaces.<sup>[1][2][3]</sup> This phenomenon is exacerbated by high temperatures and the presence of impurities in the feed. Fouling can also occur in the oxychlorination and purification stages due to the formation of polymeric materials and the presence of contaminants like ferric chloride.<sup>[4]</sup>

Q2: How can we identify the type of fouling in our reactor?

A2: Identifying the type of fouling typically requires offline analysis of the deposits. Coke is a black, carbonaceous material that is often hard and adherent.<sup>[1][2]</sup> Polymeric fouling may appear as a more rubbery or plastic-like deposit. A visual inspection during shutdown and chemical analysis of the foulant can confirm its composition.

Q3: What immediate actions can be taken to mitigate severe fouling during a run?

A3: If severe fouling is impacting reactor performance, a reduction in the EDC feed rate may be necessary to compensate for the increased pressure drop.[1] In some cases, a controlled "hot decoke" procedure, where a mixture of steam and air is introduced at an elevated temperature to burn off the coke, can be performed, though this requires a temporary halt in production.[1][2]

Issue: Reduced VCM yield and selectivity.

Q4: Can reactor fouling affect the yield and selectivity of our VCM synthesis?

A4: Yes. Coke formation acts as a thermal insulator, reducing heat transfer to the process fluid.[1][2] This can lead to suboptimal reaction temperatures, which in turn can decrease the conversion of EDC and the selectivity towards VCM, leading to the formation of undesirable byproducts.[3]

Q5: We suspect catalyst deactivation in our oxychlorination reactor is contributing to fouling. What are the potential causes?

A5: Catalyst deactivation in the oxychlorination process can be caused by impurities in the feed streams, such as ferric chloride, which can lead to coke formation.[4] Excess hydrogen chloride in the feed can also lead to catalyst deactivation.

## Frequently Asked Questions (FAQs)

Q6: What are the most effective preventative measures against coke formation in the EDC cracking furnace?

A6: The most effective preventative measures include:

- **Use of Chemical Inhibitors:** Introducing coke inhibitors, such as phosphines or phosphites, into the EDC feed can significantly reduce the rate of coke formation.[5]
- **Application of Anti-Fouling Coatings:** Coating the reactor's internal surfaces with inert materials can create a barrier that prevents coke from adhering.

- **Process Optimization:** Maintaining optimal operating conditions, such as temperature and residence time, and ensuring high purity of the EDC feed can minimize coke formation.[3]

Q7: Are there any commercially available anti-fouling agents specifically for VCM reactors?

A7: Yes, various chemical suppliers offer anti-fouling agents. For example, certain organophosphorus compounds have been patented for their effectiveness as coke inhibitors in EDC-VCM furnaces.[1][5] It is recommended to consult with chemical suppliers to identify the most suitable agent for your specific process conditions.

Q8: How often should the reactor be cleaned to prevent significant fouling?

A8: The frequency of cleaning, or "decoking," depends on the severity of fouling, which is influenced by factors such as feed purity and operating conditions.[2] In some cases, reactors may need to be decoked every 6 to 12 months.[2] Regular monitoring of pressure drop and heat transfer performance can help determine the optimal cleaning schedule.

## Data Presentation

Table 1: Effect of Coke Inhibitors on Coke Formation in EDC Cracking

Inhibitor Type	Concentration (ppm by weight in EDC feed)	Coke Reduction (%)	EDC Conversion (%)	VCM Selectivity (%)	Reference
Phosphine-based	20 - 200	Up to 50%	Not significantly affected	Not significantly affected	[5]
Phosphite-based	Not specified	Significant reduction	~65%	Not specified	[1]
Boron-based (BBr <sub>3</sub> )	500	>50%	Not affected	Not affected	[2]

## Experimental Protocols

### Protocol 1: Application of Chemical Coke Inhibitors (Continuous Injection)

**Objective:** To continuously inhibit coke formation in an EDC cracking furnace using a chemical inhibitor.

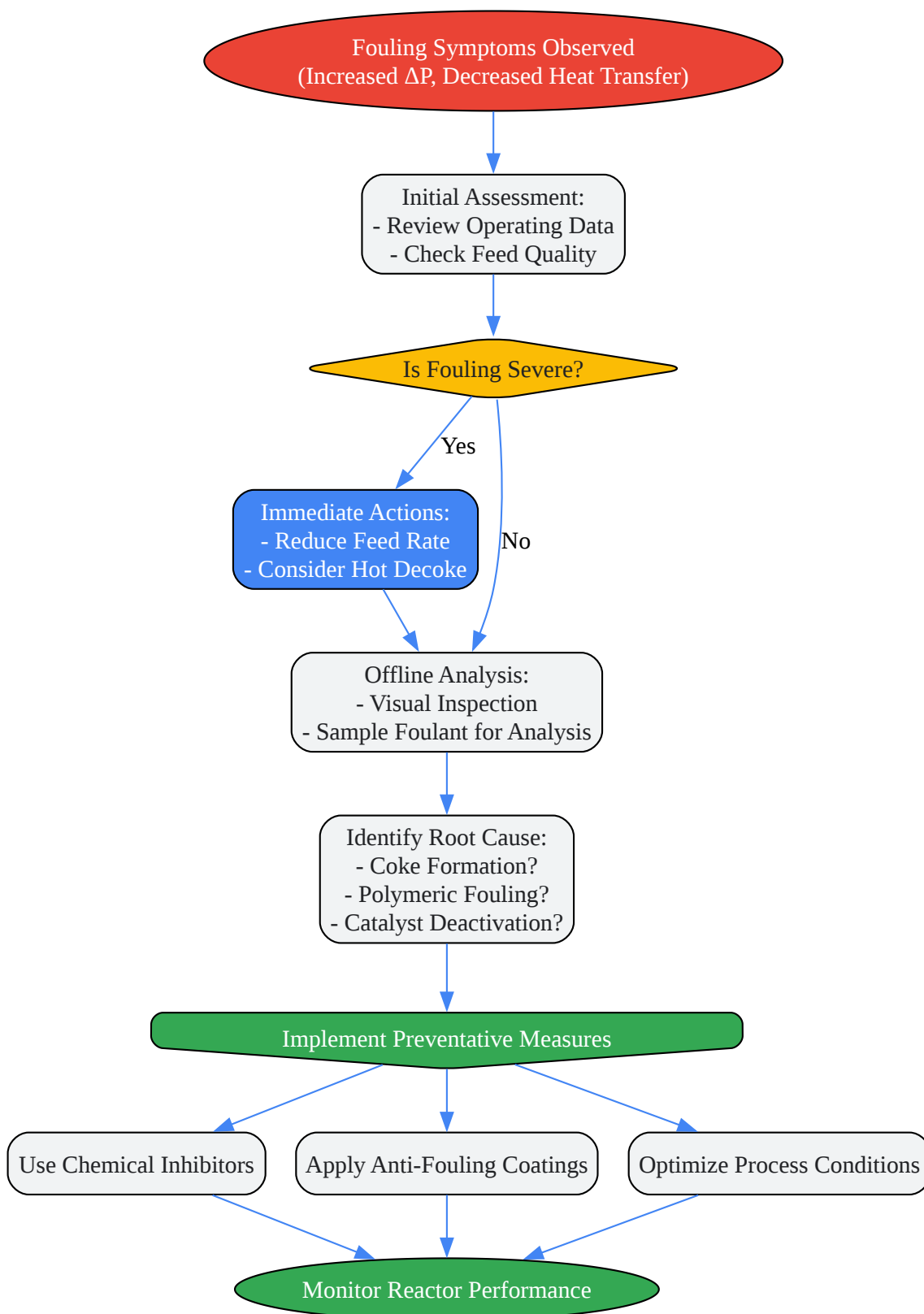
**Materials:**

- Ethylene Dichloride (EDC) feed
- Phosphine-based or Phosphite-based coke inhibitor
- High-pressure injection pump
- Storage vessel for the inhibitor solution

**Methodology:**

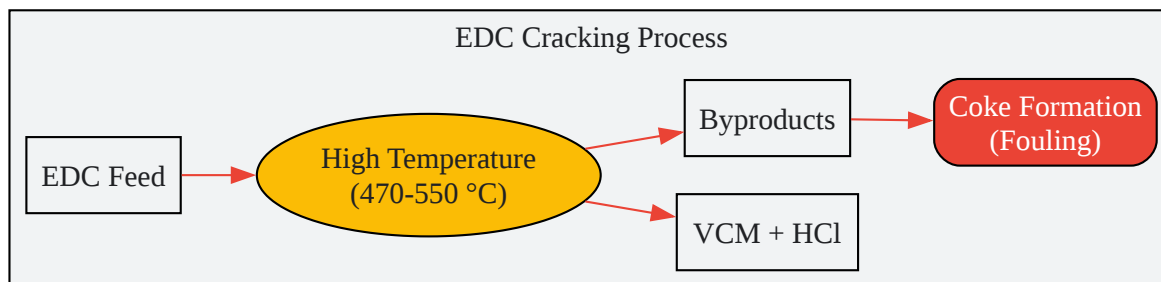
- Prepare a solution of the coke inhibitor in a suitable solvent or directly in a side stream of the EDC feed, according to the manufacturer's recommendations.
- The recommended addition rate for phosphine inhibitors typically ranges from 1 to 5000 ppm based on the EDC feed rate by weight, with a preferred range of 10 to 1000 ppm and an optimal range of 20 to 200 ppm.[5]
- Utilize a high-pressure injection pump to continuously introduce the inhibitor solution into the main EDC feed line upstream of the cracking furnace's convection section.
- Ensure proper mixing of the inhibitor with the EDC feed before it enters the high-temperature radiant section of the furnace.
- Monitor reactor performance parameters such as pressure drop, tube metal temperatures, and VCM yield to assess the effectiveness of the inhibitor.

## Mandatory Visualization



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Caption: Troubleshooting workflow for fouling in VCM reactors.



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Caption: Simplified pathway of coke formation during EDC cracking.

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Address: 3281 E Guasti Rd  
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